

Fluopyram: A Technical Guide to its Nematicidal and Fungicidal Spectrum

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fluopyram*

Cat. No.: *B1672901*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

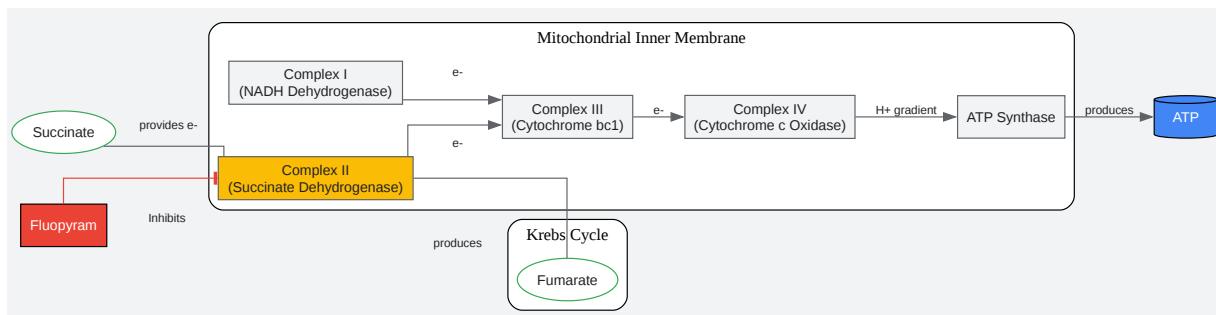
Abstract

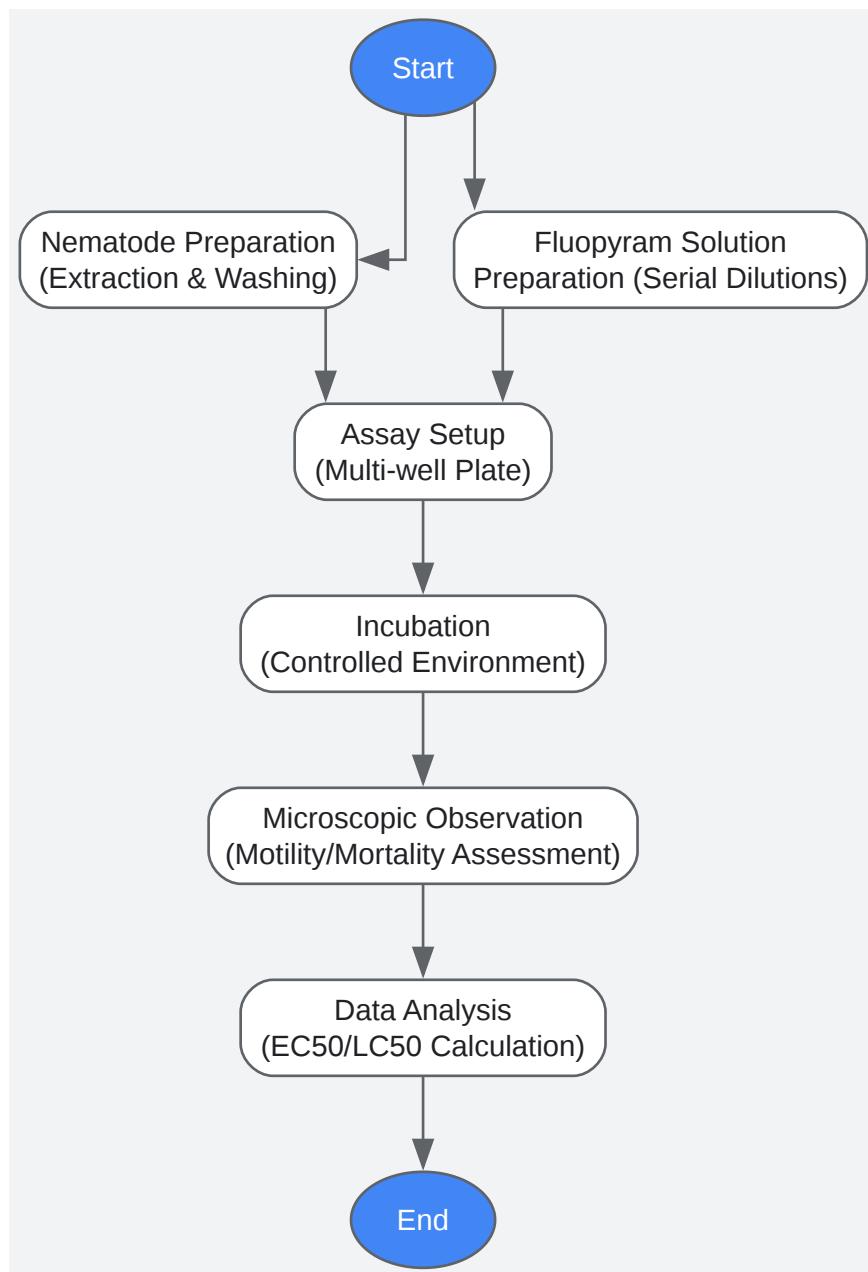
Fluopyram, a pyridinyl-ethyl-benzamide, is a broad-spectrum pesticide with both nematicidal and fungicidal properties.^[1] Originally developed as a fungicide, its potent activity against a wide range of plant-parasitic nematodes has led to its dual use in agriculture.^[2] This technical guide provides an in-depth overview of the nematicidal and fungicidal spectrum of **fluopyram**, its mode of action, and detailed experimental protocols for its evaluation.

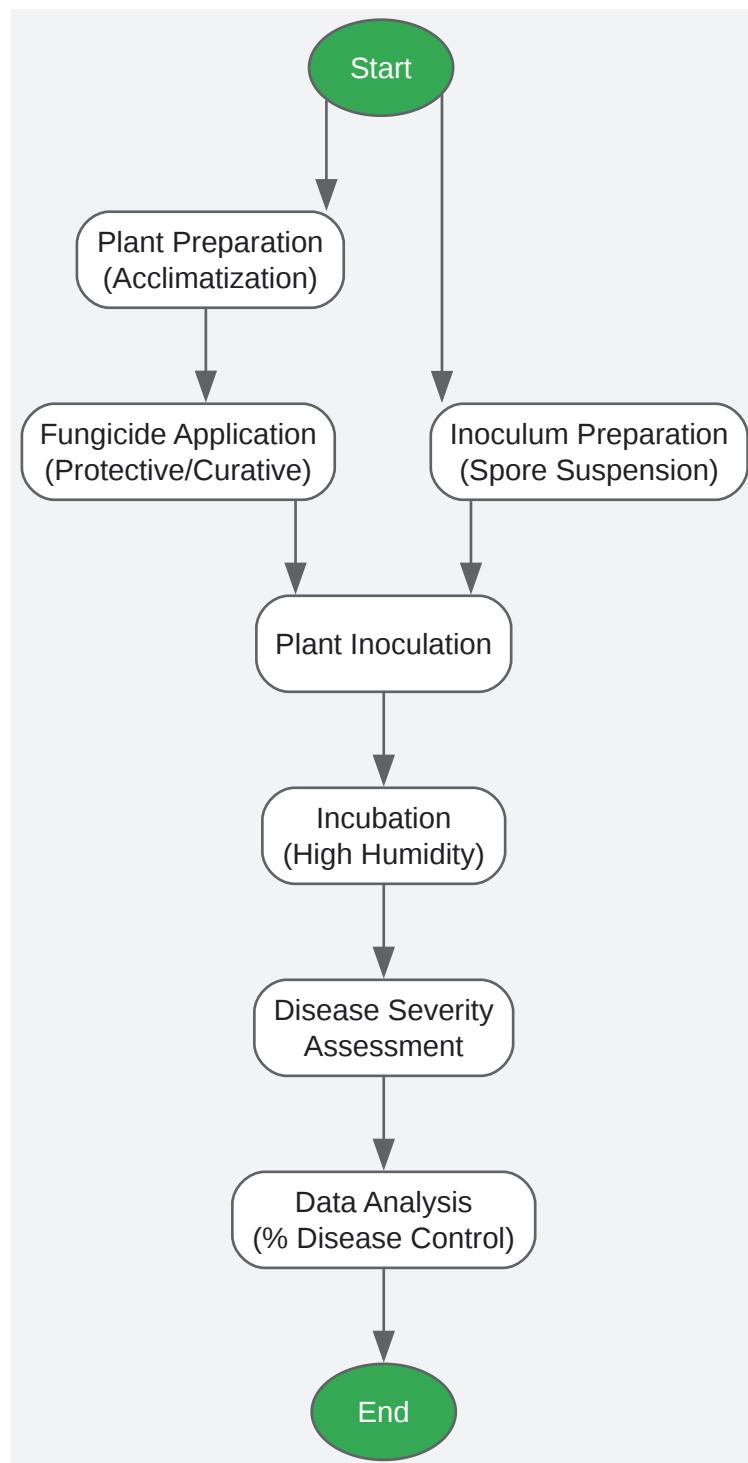
Mode of Action: Succinate Dehydrogenase Inhibition

Fluopyram's primary mode of action is the inhibition of the succinate dehydrogenase (SDH) enzyme, also known as Complex II, in the mitochondrial electron transport chain of both fungi and nematodes.^{[2][3]} By binding to the ubiquinone binding site (Q-site) of the SDH complex, **fluopyram** effectively blocks the transfer of electrons from succinate to ubiquinone.^[4] This disruption of the Krebs cycle and cellular respiration leads to a cessation of energy production (ATP synthesis), ultimately resulting in the paralysis and death of nematodes and the inhibition of fungal spore germination and mycelial growth.^{[2][4]}

Below is a diagram illustrating the signaling pathway of **fluopyram**'s inhibitory action on mitochondrial Complex II.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fluopyram - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Fluopyram: A Technical Guide to its Nematicidal and Fungicidal Spectrum]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672901#investigating-the-nematicidal-and-fungicidal-spectrum-of-fluopyram>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com